

Safe handling and storage procedures for Poacic acid.

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Compound of Interest

Compound Name: Poacic acid

Cat. No.: B1248617

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Application Notes & Protocols: Poacic Acid

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Introduction to Poacic Acid

Poacic acid is a plant-derived stilbenoid discovered in lignocellulosic hydrolysates of grasses. [1] Structurally, it is a hydroxycinnamic acid that functions as a potent antifungal agent. [2] Its primary mechanism of action involves the disruption of the fungal cell wall by inhibiting the synthesis of β -1,3-glucan, a critical structural polymer. [1][3] This inhibitory action can lead to rapid cell lysis in susceptible fungi. [1] Research has shown **Poacic acid** to be effective against various fungal pathogens, including *Sclerotinia sclerotiorum* and *Alternaria solani*, as well as the oomycete *Phytophthora sojae*. [1] Additionally, it exhibits synergistic effects when used in combination with other antifungal drugs such as caspofungin and fluconazole. [1][4] These properties make **Poacic acid** a compound of significant interest in the development of new antifungal therapies and agricultural fungicides.

Chemical & Physical Properties

Property	Value	Source
CAT No.	HY-163462	[5]
CAS No.	160097-32-5	[5]
Chemical Class	Stilbenoid, Hydroxycinnamic Acid	[2][4]
Appearance	Solid	[5]
Primary Activity	Antifungal; β -1,3-glucan synthesis inhibitor	[1][2]
Purity	97.21%	[5]
Solubility	DMSO: 100 mg/mL (292.11 mM)	[5]

Safe Handling & Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Poacic acid** is not widely available, its acidic nature and status as a bioactive research chemical necessitate cautious handling. The following procedures are based on best practices for handling similar chemical compounds.

3.1 Engineering Controls

- Ventilation: Always handle solid **Poacic acid** and its solutions within a certified chemical fume hood to avoid inhalation of dust or aerosols.[6]
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the handling area.[7]

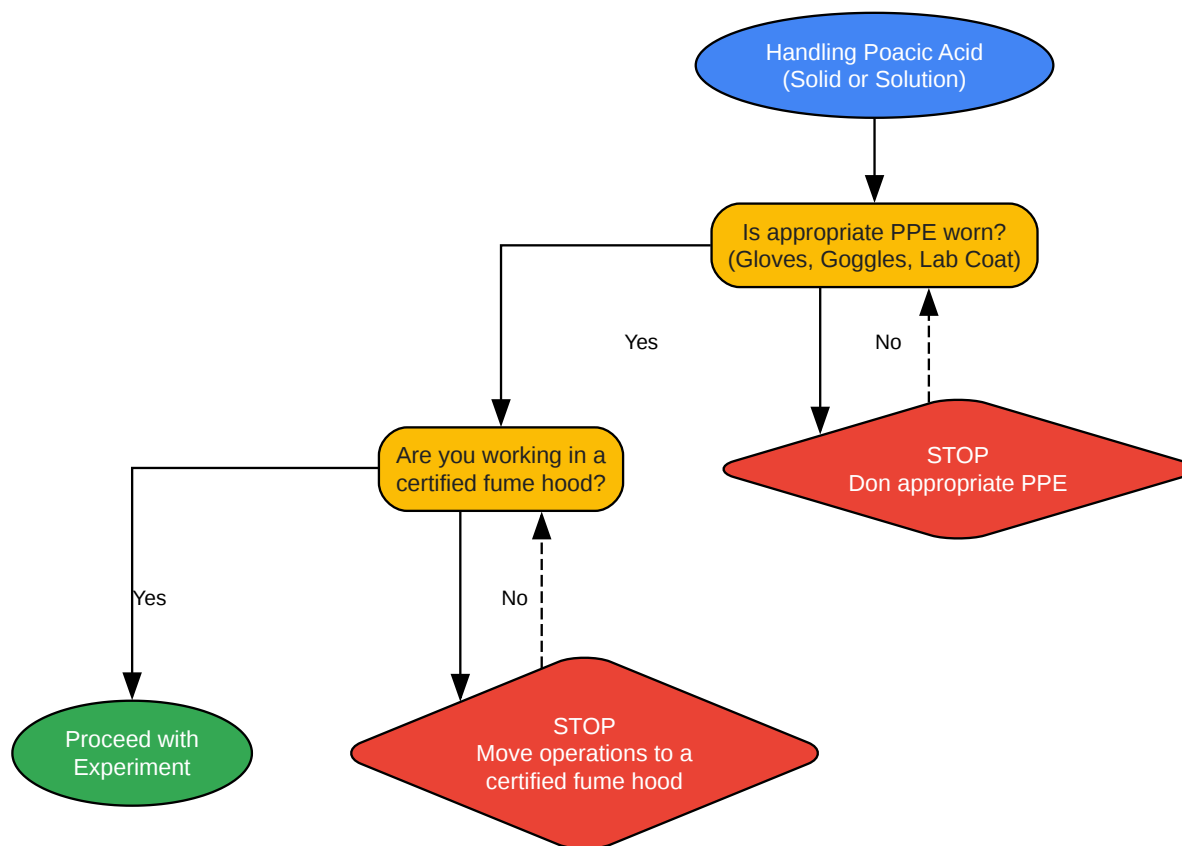
3.2 Personal Protective Equipment (PPE)

- Hand Protection: Wear nitrile or other chemically resistant gloves. Change gloves immediately if contaminated.[6]

- Eye Protection: Use chemical safety goggles or a face shield to protect against splashes.[6]
- Skin and Body Protection: A lab coat is mandatory. For operations with a higher risk of splashing, consider an impervious apron.[6]
- Respiratory Protection: If working outside of a fume hood (not recommended), a NIOSH-approved respirator is required.[8]

3.3 General Handling Hygiene

- Avoid contact with skin, eyes, and clothing.[7]
- Do not eat, drink, or smoke in the laboratory.[6]
- Wash hands thoroughly after handling the compound.[6]
- Keep containers tightly closed when not in use.[9]



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Figure 1. Logical workflow for ensuring safe handling of **Poacic acid**.

Storage Procedures

Proper storage is critical to maintain the stability and efficacy of **Poacic acid**.

Form	Temperature	Duration	Conditions
Solid	4°C	Long-term	Store in a tightly sealed container, protected from moisture.[5]
In Solvent (Stock Solution)	-20°C	1 Month	Use within one month. [5] Ensure the container is sealed to prevent moisture absorption.
In Solvent (Stock Solution)	-80°C	6 Months	Use within six months. [5] This is the recommended temperature for long-term solution storage.

Storage Precautions:

- **Hygroscopic Nature:** The compound is hygroscopic; always use newly opened or properly desiccated DMSO for preparing solutions.[5]
- **Incompatible Materials:** Do not store near strong oxidizing agents, bases, or reactive metals. While specific incompatibility data for **Poacic acid** is unavailable, general acidic compound guidelines suggest avoiding these materials.[9]
- **Sunlight:** Protect from direct sunlight.[9]

Experimental Protocols

5.1 Protocol for Preparation of Stock Solutions

This protocol describes the preparation of a 100 mg/mL (292.11 mM) stock solution in DMSO.

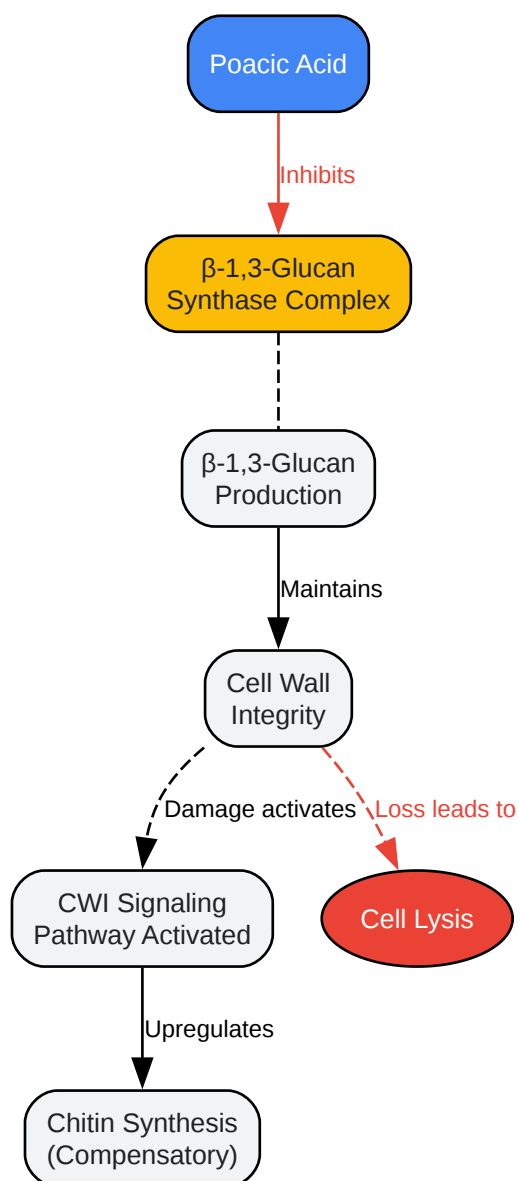
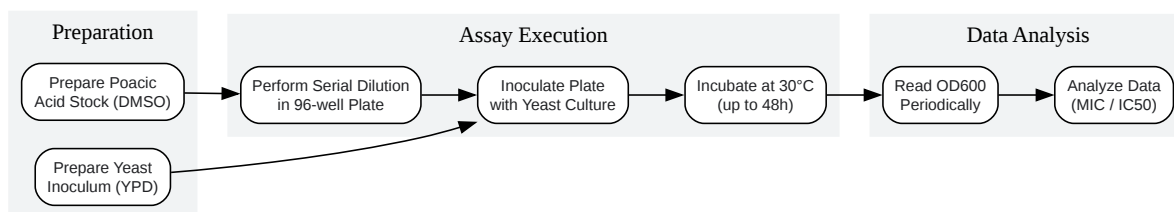
- **Acclimatization:** Allow the vial of solid **Poacic acid** to equilibrate to room temperature before opening to prevent condensation.

- Weighing: In a chemical fume hood, weigh the desired amount of **Poacic acid**.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO. For example, add 1 mL of DMSO to 100 mg of **Poacic acid**.
- Solubilization: The compound may require sonication to fully dissolve.^[5] Cap the vial tightly and place it in an ultrasonic water bath until the solution is clear.
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store immediately at -80°C for long-term use or -20°C for short-term use.^[5]

5.2 Protocol: In Vitro Antifungal Susceptibility Testing (Broth Microdilution)

This protocol is adapted from methodologies used to test **Poacic acid**'s effect on *Saccharomyces cerevisiae*.^{[4][5]}

- Culture Preparation: Streak *S. cerevisiae* from a glycerol stock onto a YPAD agar plate and incubate for 24 hours at 30°C.
- Inoculum Preparation: Suspend colonies in 1 mL of sterile PBS and dilute to an optical density (OD₆₀₀) of 0.01 in fresh YPD broth.
- Serial Dilution: In a 96-well flat-bottomed microplate, prepare serial twofold dilutions of the **Poacic acid** stock solution in YPD broth. Concentrations typically range from 0 to 512 µg/mL.^[5] Include a solvent control (DMSO) and a no-drug control.
- Inoculation: Add the prepared yeast inoculum to each well.
- Incubation: Incubate the plate at 30°C.
- Data Acquisition: Measure growth by recording the OD₆₀₀ values using an automated plate reader every 40 minutes for up to 48 hours.^[4]
- Analysis: Determine the minimum inhibitory concentration (MIC) or calculate IC₅₀ values by plotting growth inhibition against compound concentration. Significant growth inhibition of *S. cerevisiae* is observed at concentrations of 256 µg/mL and above.^[5]



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